

ZQ-16: A Selective GPR84 Agonist for Investigating Immune-Mediated Diseases

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZQ-16

Cat. No.: B1664550

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Application Notes and Protocols

Introduction

ZQ-16 is a potent and selective small-molecule agonist for the G protein-coupled receptor 84 (GPR84).^{[1][2][3][4][5][6]} GPR84 is primarily expressed in immune cells, including leukocytes, spleen, and bone marrow, and is implicated in inflammatory processes.^[1] This makes **ZQ-16** a valuable chemical tool for researchers and drug development professionals studying the role of GPR84 in immune-mediated diseases. These application notes provide an overview of **ZQ-16**'s biological activities and detailed protocols for its use in in vitro assays.

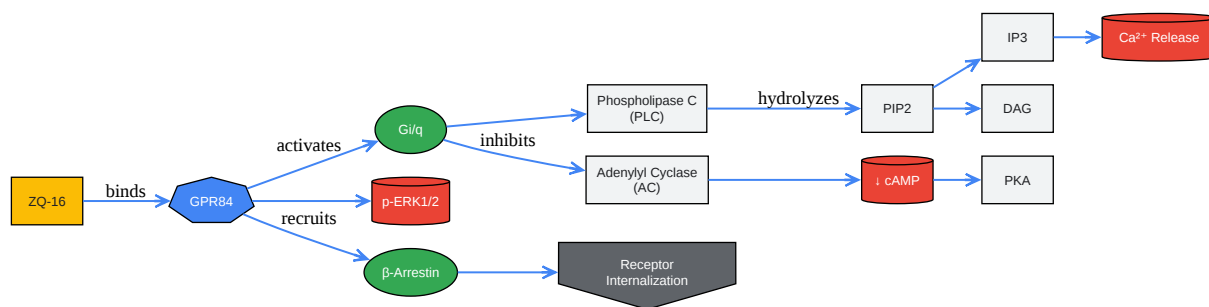
Biological Activity and Data

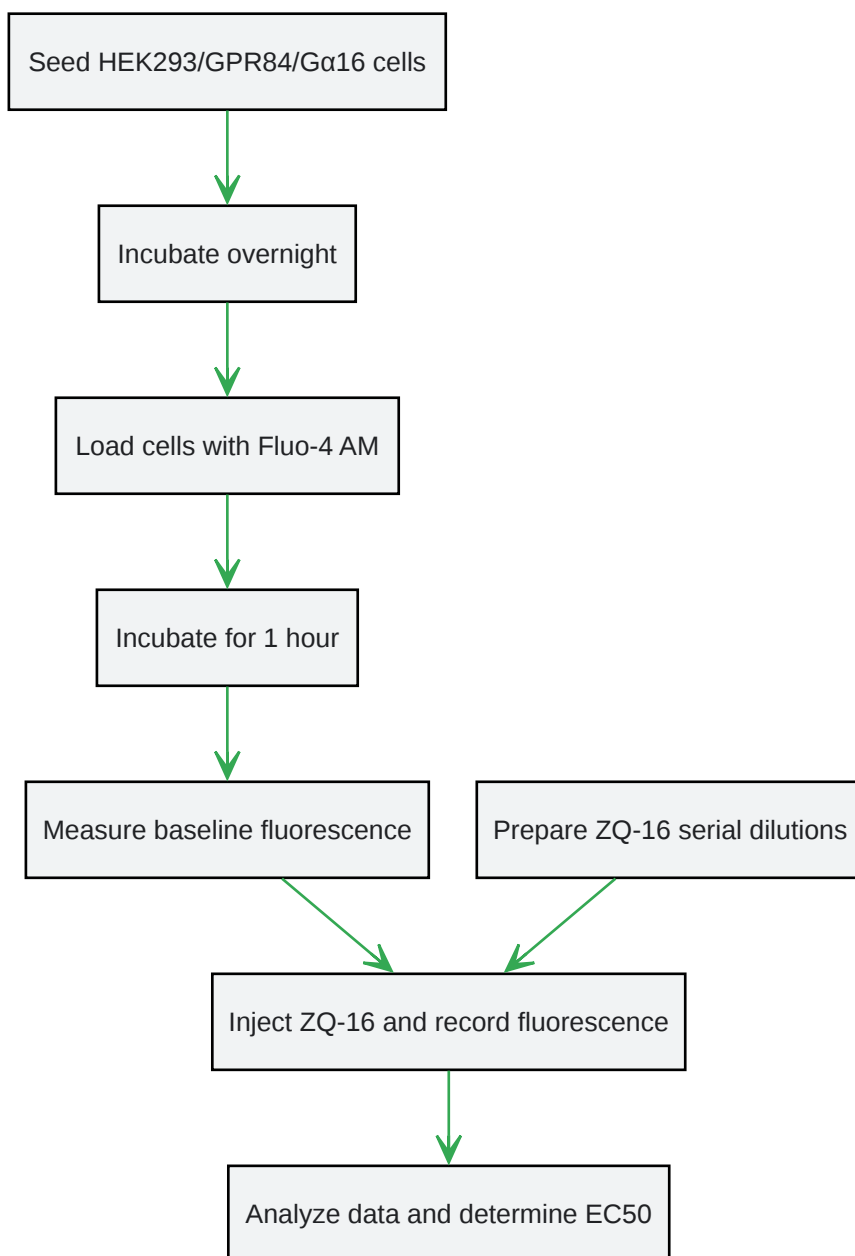
ZQ-16, with the chemical name 2-(hexylthio)pyrimidine-4,6-diol, selectively activates GPR84, showing no significant activity at other free fatty acid receptors such as GPR40, GPR41, GPR119, or GPR120.^{[2][3][5]} Its activation of GPR84 initiates several downstream signaling cascades, including calcium mobilization, inhibition of cyclic AMP (cAMP) accumulation, phosphorylation of extracellular signal-regulated kinase 1/2 (ERK1/2), and recruitment of β -arrestin.^{[1][6]}

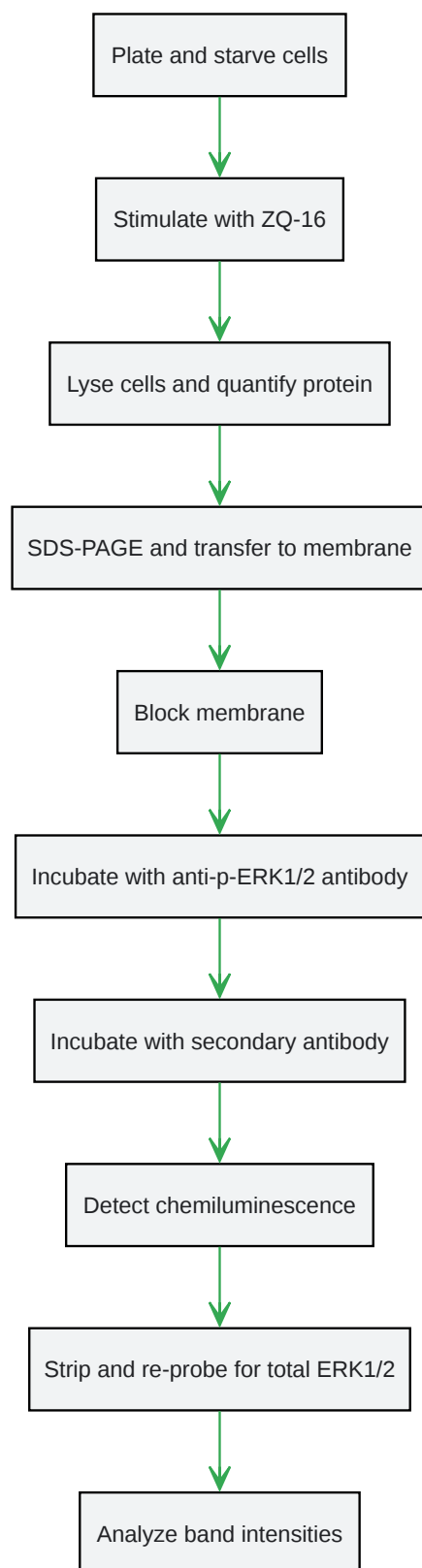
Quantitative Data Summary

Assay Type	Cell Line	Parameter	ZQ-16 Value	Reference
Calcium Mobilization	HEK293/Gα16/GPR84	EC50	0.213 μM	[3][4]
Calcium Mobilization	HEK293/Gα16/GPR84	EC50	1.01 μM	[4]
Calcium Mobilization	Not Specified	EC50	139 nM	[2][5]
cAMP Accumulation Inhibition	HEK293 expressing GPR84	EC50	0.134 μM	[3][4]
β-Arrestin Recruitment	HEK293 expressing GPR84	EC50	0.597 μM	[3]

GPR84 Signaling Pathway Activated by ZQ-16







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